

Application Note and Protocol: Preparation of AM679 Stock Solution

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Compound of Interest

Compound Name: AM679

Cat. No.: B1192093

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Audience: Researchers, scientists, and drug development professionals.

Introduction **AM679** is a potent synthetic cannabinoid (CB) that acts as a moderately potent agonist for the cannabinoid receptors CB1 and CB2, with K_i values of 13.5 nM and 49.5 nM, respectively[1][2]. Its chemical name is (2-iodophenyl)(1-pentyl-1H-indol-3-yl)-methanone, and it is classified as an aminoalkylindole derivative[1][3]. Due to its activity at cannabinoid receptors, **AM679** is a valuable tool in neurological and pharmacological research. This document provides a detailed protocol for the preparation, storage, and handling of **AM679** stock solutions for in vitro and in vivo studies. The physiological and toxicological properties of this compound are not fully known, and it should be handled with appropriate safety precautions in a laboratory setting[1]. This product is intended for research and forensic applications only[1].

Chemical and Physical Properties

The quantitative data for **AM679** are summarized in the table below for easy reference. Proper understanding of these properties, especially solubility, is critical for preparing accurate and effective stock solutions.

Property	Value	Reference
CAS Number	335160-91-3	[1]
Molecular Formula	C ₂₀ H ₂₀ INO	[1]
Molecular Weight	417.3 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
Solubility (DMSO)	14 mg/mL	[1]
Solubility (DMF)	10 mg/mL	[1]
Solubility (Ethanol)	10 mg/mL	[1]
Water Solubility	Insoluble	[2]
Storage (Solid)	-20°C (long-term); 0-4°C (short-term)	[2]
Stability (Solid)	≥ 5 years at -20°C	[1]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **AM679** using Dimethyl Sulfoxide (DMSO) as the solvent, given its superior solubility for this compound[1].

2.1. Materials and Equipment

- **AM679** powder (≥98% purity)[1]
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

2.2. Safety Precautions

- **WARNING:** The physiological and toxicological properties of **AM679** are not well-established[1]. This compound should be handled as a potentially hazardous substance.
- Conduct all weighing and solution preparation in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of the powder and direct contact with skin or eyes.
- Dispose of waste according to institutional guidelines for chemical waste.

2.3. Step-by-Step Protocol for 10 mM Stock Solution

1. Calculation of Mass:

- The molecular weight of **AM679** is 417.3 g/mol [1].
- To prepare 1 mL of a 10 mM stock solution, calculate the required mass:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 417.3 \text{ g/mol} \times 1000 \text{ mg/g} = 4.173 \text{ mg}$

2. Weighing the Compound:

- Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
- Carefully weigh out approximately 4.173 mg of **AM679** powder into the tube. Record the exact mass.

3. Dissolving the Compound:

- Based on the exact mass recorded, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.

- $\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / 417.3 \text{ (g/mol)}] / 0.010 \text{ (mol/L)} \times 1,000,000 \text{ } (\mu\text{L/L})$
- Example: If you weighed 4.20 mg, the required DMSO volume is: $[4.20 / 417.3] / 0.010 * 1,000,000 \approx 1006 \mu\text{L}$.
- Add the calculated volume of DMSO to the tube containing the **AM679** powder.

4. Solubilization and Aliquoting:

- Cap the tube securely and vortex thoroughly until the solid is completely dissolved. The solution should be clear and free of particulates.
- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.

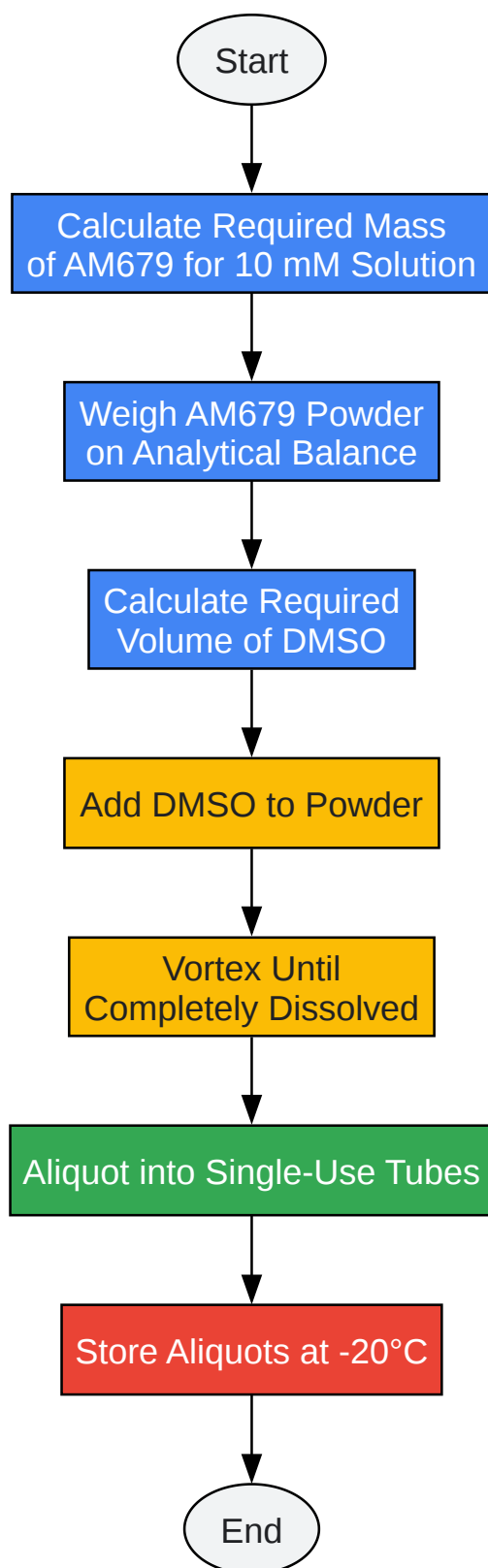
5. Storage and Stability:

- Store the aliquoted stock solution at -20°C for long-term storage (months to years)[2].
- For short-term storage (days to weeks), $0-4^{\circ}\text{C}$ can be used[2].
- Properly stored, the stock solution is expected to be stable for over 2 years[2]. Protect from light to prevent potential photodecomposition.

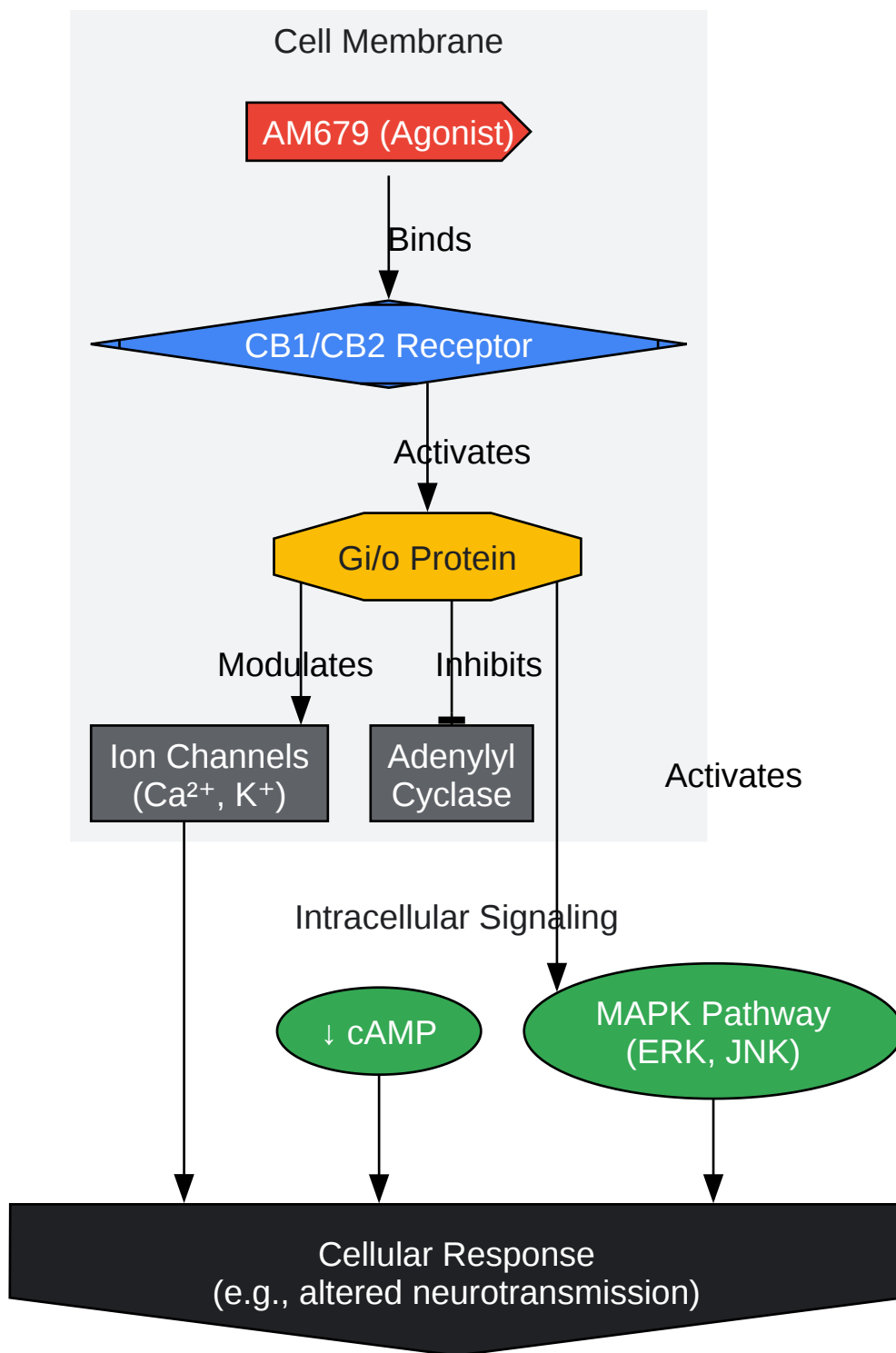
Visualizations

3.1. Experimental Workflow

The following diagram illustrates the workflow for preparing the **AM679** stock solution.



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References

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